

Application Notes: Using [¹⁸F]FLT PET to Monitor Therapy Response

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Compound of Interest

Compound Name: 3-(2-Fluoroethyl)thymidine

Cat. No.: B15406160

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Introduction

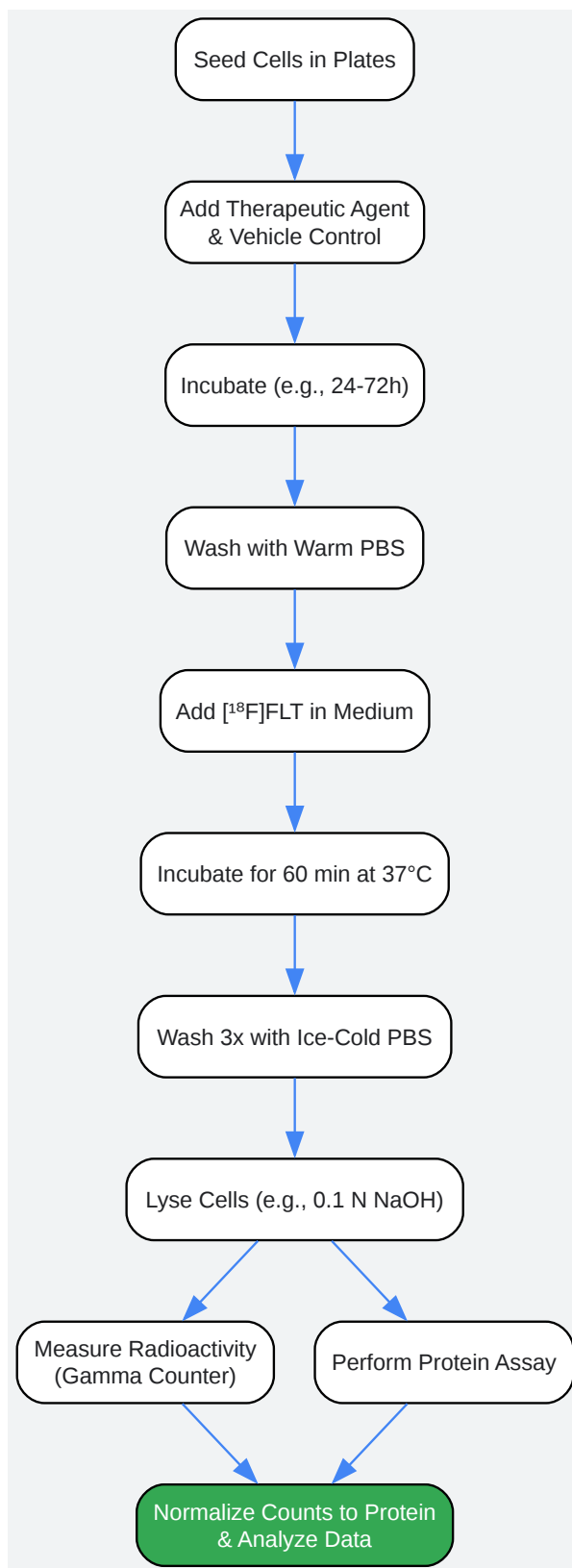
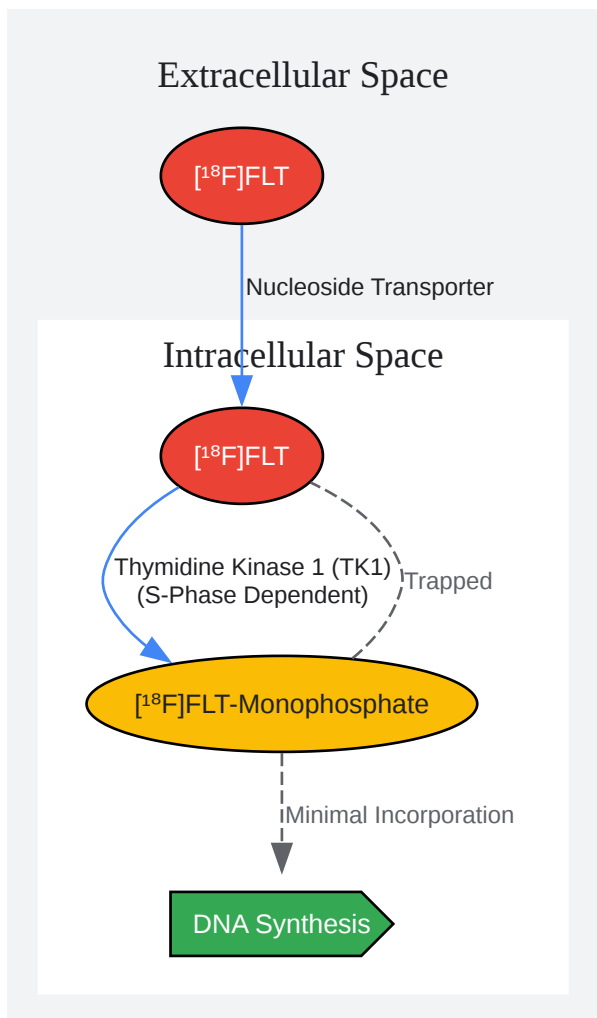
3'-deoxy-3'-[¹⁸F]fluorothymidine ([¹⁸F]FLT) is a radiolabeled analog of thymidine used for positron emission tomography (PET) imaging. It serves as a non-invasive biomarker for assessing cellular proliferation in vivo. [¹⁸F]FLT is transported into cells and phosphorylated by thymidine kinase 1 (TK1), an enzyme primarily active during the S-phase of the cell cycle.[1] This process effectively traps the radiotracer within proliferating cells, allowing for the visualization and quantification of DNA synthesis.[1] Consequently, [¹⁸F]FLT PET is a powerful tool for the early assessment of tumor response to various anticancer therapies, often preceding morphological changes detectable by standard imaging modalities like CT or MRI.[2] [3]

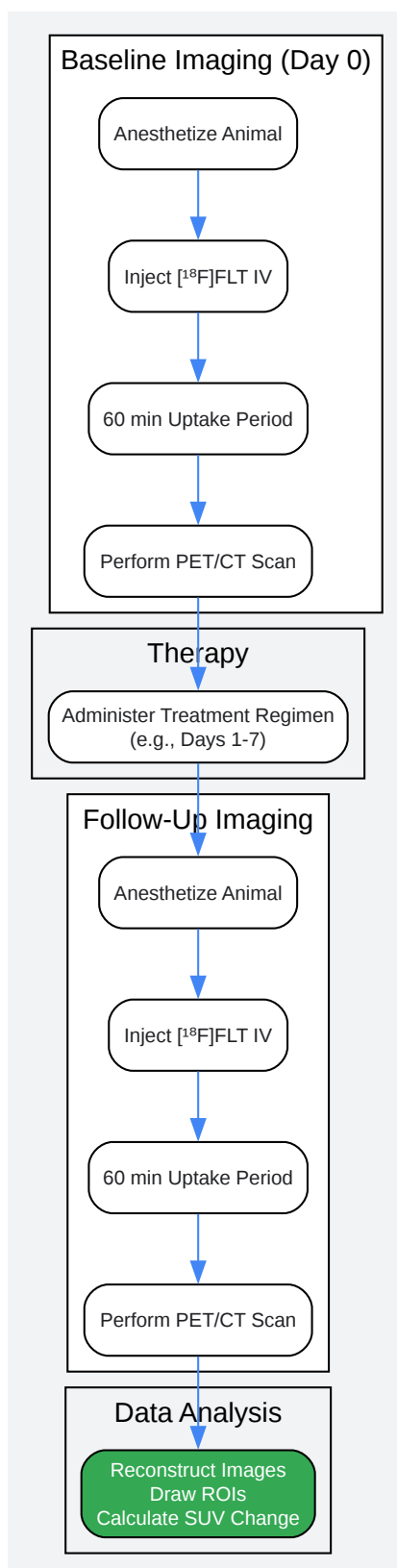
Mechanism of Action

The mechanism of [¹⁸F]FLT uptake provides a direct measure of the thymidine salvage pathway, a key process in DNA synthesis.

- Cellular Uptake: [¹⁸F]FLT enters the cell from the bloodstream via passive diffusion and active transport through nucleoside transporters.[4][5]
- Phosphorylation: In the cytoplasm, [¹⁸F]FLT is phosphorylated by thymidine kinase 1 (TK1) to form [¹⁸F]FLT-monophosphate. TK1 activity is significantly elevated in proliferating cells.[1][6]

- Intracellular Trapping: The resulting [^{18}F]FLT-monophosphate is negatively charged and cannot easily exit the cell, leading to its accumulation.
- Minimal DNA Incorporation: Unlike thymidine, [^{18}F]FLT is not significantly incorporated into the DNA strand, meaning its accumulation is a surrogate for TK1 activity and proliferation rate.^{[1][4]}





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